

Part 1: The Synthetic Context & Regioselectivity Challenge

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Compound of Interest

Compound Name: *2-Isopropyl-4-methylnicotinonitrile*

Cat. No.: *B13943180*

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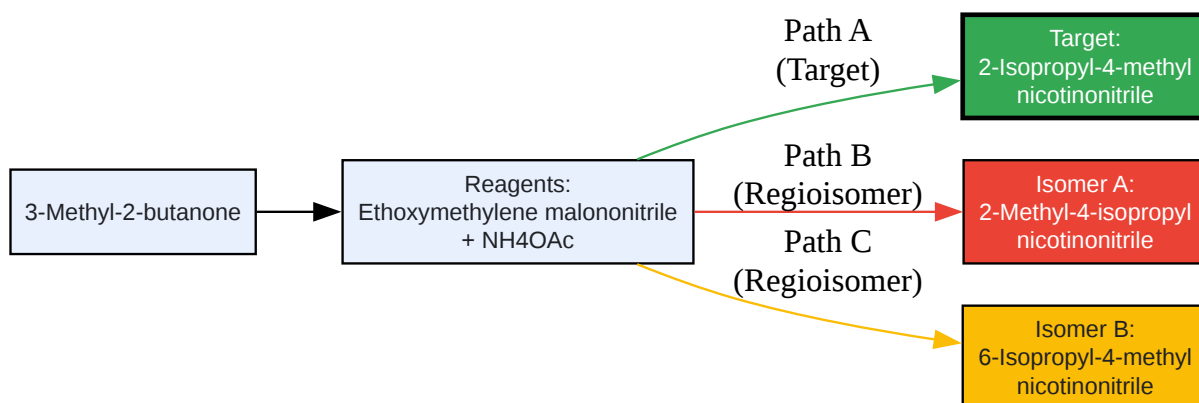
To understand the analytical requirement, one must understand the synthetic origin. The target molecule is generally accessible via a modified Guareschi-Thorpe or Hantzsch-type condensation.

The Ambiguity: When reacting 3-methyl-2-butanone (an unsymmetrical ketone) with an electrophilic source (e.g., ethoxymethylene malononitrile) and an ammonia source, two enolization pathways dictate the product:

- Kinetic Enolization (Methyl side): Leads to steric bulk (isopropyl) at the 6-position or 4-position depending on the cyclization mode.
- Thermodynamic Enolization (Isopropyl side): Leads to steric bulk at the 2-position or 5-position.

The target **2-Isopropyl-4-methylnicotinonitrile** requires the isopropyl group to be adjacent to the nitrogen (C2) and the methyl group at C4, flanking the nitrile at C3. Confirming this specific arrangement is impossible by Mass Spectrometry alone (identical m/z) and ambiguous by ¹H NMR without 2D correlations.

Visualization: Synthetic Pathways & Isomerism



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Caption: Divergent regiochemical pathways in the condensation of unsymmetrical ketones leading to pyridine isomers.

Part 2: Analytical Strategy (The Workflow)

The elucidation relies on a "Triangulation Method" using three specific NMR experiments to lock down the substituents.

Technique	Purpose	Critical Observation (Target)
¹ H NMR	Proton counting & coupling	Vicinal coupling () between H5 and H6 (~5.0 Hz).
NOESY	Spatial proximity	Key: NOE between Methyl (Pos 4) and H5. Absence: No NOE between Isopropyl (Pos 2) and Ring H.
HMBC	Carbon skeleton connectivity	Correlation of Isopropyl-CH to C2 (Quaternary, deshielded). Correlation of Methyl-H to C3, C4, C5.

Part 3: Detailed Spectral Analysis[1]

¹H NMR Assignment (400 MHz, CDCl₃)

The pyridine ring protons (H5 and H6) are the anchor points. In a 2,3,4-trisubstituted system, we expect an AB system (or AX depending on field strength).

- H6 (Position 6):

8.50 – 8.60 ppm (Doublet,

Hz). Deshielded by the adjacent ring Nitrogen.

- H5 (Position 5):

7.10 – 7.20 ppm (Doublet,

Hz).

- Isopropyl CH:

3.40 – 3.60 ppm (Septet).

- Methyl (Pos 4):

2.50 – 2.60 ppm (Singlet).

- Isopropyl CH3:

1.30 – 1.40 ppm (Doublet).

Differentiation Logic: If the product were the 6-isopropyl isomer, the coupling pattern would likely be two singlets (H2 and H5 are para) or meta-coupling (

Hz), distinct from the strong vicinal coupling observed here.

The "Smoking Gun": 2D NMR Correlations

NOESY (Nuclear Overhauser Effect Spectroscopy): This is the primary spatial filter.

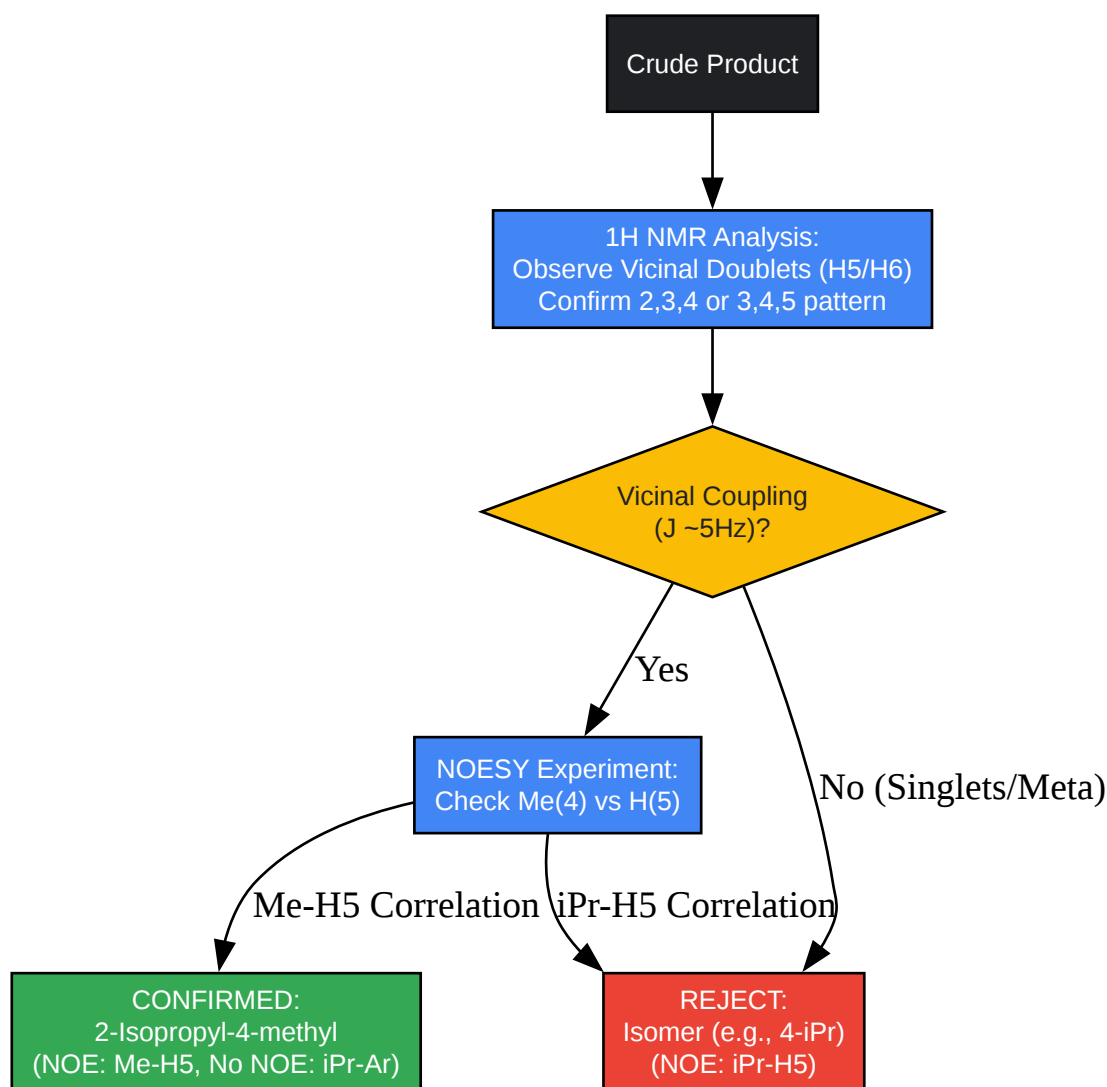
- Observation: Strong cross-peak between the Methyl singlet (2.55 ppm) and the aromatic doublet at 7.15 ppm (H5).
- Causality: The methyl group at C4 is sterically adjacent to H5.
- Validation: The Isopropyl group (at C2) is isolated from the ring protons by the Nitrile group at C3 and the Nitrogen at Position 1. Therefore, the Isopropyl methine signal should NOT show a strong NOE to any aromatic proton.
 - Contra-Indication: If you see NOE between Isopropyl-CH and an aromatic proton, you likely have the 4-isopropyl isomer or the 6-isopropyl isomer.

HMBC (Heteronuclear Multiple Bond Correlation): This connects the protons to the "invisible" quaternary carbons (C2, C3, C4).

- The Nitrile Anchor (C3): The carbon bearing the CN group (C3) usually appears ~105-110 ppm.
 - Target Pattern: C3 should show correlations to both the Methyl protons (via) and the Isopropyl methine (via ? No, Isopropyl is at C2).

- Correction: In the target structure (2-iPr, 3-CN, 4-Me):
 - C3 couples to Methyl protons (at C4) and H5 (at C5).
 - C2 (deshielded, ~165 ppm) couples to Isopropyl protons and H6 (weak or).
 - C4 (quaternary, ~150 ppm) couples to H6 () and H5 ().

Visualization: Elucidation Logic Flow



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Caption: Decision tree for confirming regioisomer identity via NMR coupling and spatial proximity.

Part 4: Experimental Protocols

A. Synthesis (Representative Protocol)

Note: This protocol is a generalized adaptation for 2,4-disubstituted nicotinonitriles based on Knoevenagel/Michael cyclization.

- Reagents: Charge a reaction vessel with 3-methyl-2-butanone (10 mmol), ethoxymethylene malononitrile (10 mmol), and ammonium acetate (excess, 50 mmol) in Ethanol (20 mL).

- Reflux: Heat the mixture to reflux (80°C) for 4-6 hours. Monitor via TLC (30% EtOAc/Hexane).
- Workup: Cool to room temperature. Pour into ice water. If precipitate forms, filter. If oil, extract with DCM (mL).
- Purification: Flash chromatography is mandatory to separate regioisomers.
 - Stationary Phase: Silica Gel (230-400 mesh).
 - Mobile Phase: Gradient 0-20% EtOAc in Hexanes. The target 2-isopropyl isomer is typically less polar than the 4-isopropyl isomer due to shielding of the Nitrogen lone pair by the bulky 2-position group.

B. Analytical Setup

- Sample Prep: Dissolve ~10 mg of purified solid in 0.6 mL . Ensure the solution is clear (filter if necessary) to prevent line broadening.
- Instrument: 400 MHz NMR or higher (500/600 MHz recommended for clear resolution of aromatic coupling).
- Parameters:
 - ¹H: 16 scans, 1s relaxation delay.
 - NOESY: Mixing time 500ms (standard for small molecules).
 - HMBC: Optimized for Hz.

Part 5: References

- Regioselectivity in Pyridine Synthesis:

- Title: Mechanistic insights into the regio- and stereoselectivity of cycloaddition reactions.
- Source: Royal Society of Chemistry (New J. Chem.)
- URL:[[Link](#)]
- NMR Assignment of Nicotinonitriles:
 - Title: New 3-Cyano-2-Substituted Pyridines Induce Apoptosis in MCF 7 Breast Cancer Cells (Includes ¹H/¹³C data for analogous 2-substituted-3-cyanopyridines).
 - Source: National Institutes of Health (PMC)
 - URL:[[Link](#)]
- General Pyridine Characterization:
 - Title: Synthesis, Dynamic NMR Characterization, and XRD Study of Substituted Piperazines/Pyridines.
 - Source: MDPI (Molecules)
 - URL:[[Link](#)]
- Database Verification:
 - Title: **2-Isopropyl-4-methylnicotinonitrile** (CAS 2105944-09-8) Entry.[[1](#)]
 - Source: BLD Pharm (Chemical Supplier Data)

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Sources

- [1. 2105944-09-8|2-Isopropyl-4-methylnicotinonitrile|BLD Pharm \[bldpharm.com\]](#)

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